

# Pyroxsulam: A Technical Guide to Identification, Mode of Action, and Analysis

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## Compound of Interest

Compound Name: Pyroxsulam

Cat. No.: B039247

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This technical guide provides a comprehensive overview of the herbicide **pyroxsulam**, focusing on its chemical identification, mechanism of action, and relevant experimental methodologies. The information is intended to support research, development, and analytical activities related to this compound.

## Core Identification: CAS Number and IUPAC Nomenclature

**Pyroxsulam** is a selective, post-emergence herbicide used for the control of grass and broadleaf weeds in cereal crops.[1] Accurate identification is critical for regulatory compliance, scientific research, and safety.

Identifier	Value
CAS Number	422556-08-9
IUPAC Name	N-(5,7-dimethoxy-[2][3][4]triazolo[1,5-a]pyrimidin-2-yl)-2-methoxy-4-(trifluoromethyl)pyridine-3-sulfonamide

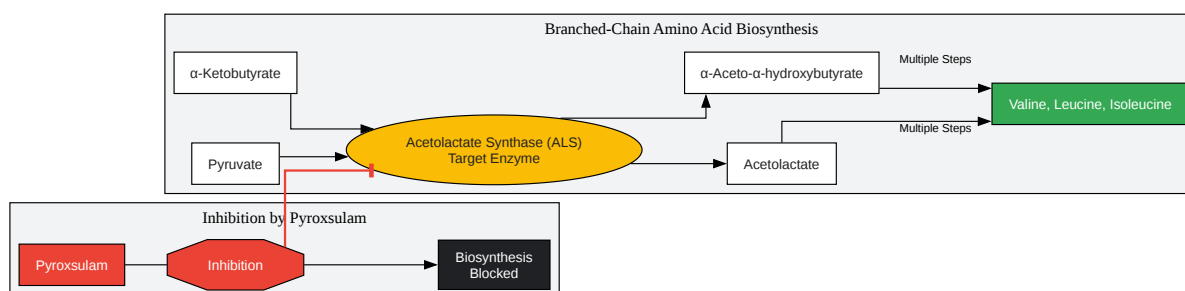
## Physicochemical and Toxicological Profile

A summary of key quantitative data for **pyroxsulam** is presented below, offering a comparative overview of its physical, chemical, and toxicological properties.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>13</sub> F <sub>3</sub> N <sub>6</sub> O <sub>5</sub> S	[3]
Molecular Weight	434.35 g/mol	[3]
Physical State	White crystalline powder	[2]
Water Solubility	16.4 mg/L (pH 4), 3200 mg/L (pH 7), 13,700 mg/L (pH 9)	[5]
Acute Oral LD <sub>50</sub> (Rat)	> 2000 mg/kg	[3]
Acute Dermal LD <sub>50</sub> (Rat)	> 2000 mg/kg	[3]
Acute Inhalation LC <sub>50</sub> (Rat)	> 5.1 mg/L	[3]

## Mechanism of Action: Inhibition of Acetolactate Synthase

**Pyroxsulam** belongs to the triazolopyrimidine sulfonamide class of herbicides and functions as an inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[6] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.[6] By blocking this pathway, **pyroxsulam** halts protein synthesis and cell division, leading to the cessation of growth and eventual death of susceptible weeds.



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Caption: Mechanism of action of **pyroxsulam** via inhibition of Acetolactate Synthase (ALS).

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **pyroxsulam** are essential for researchers. The following sections provide established protocols.

## Synthesis of Pyroxsulam

The following protocol is based on a patented method for the preparation of **pyroxsulam**.<sup>[2]</sup>

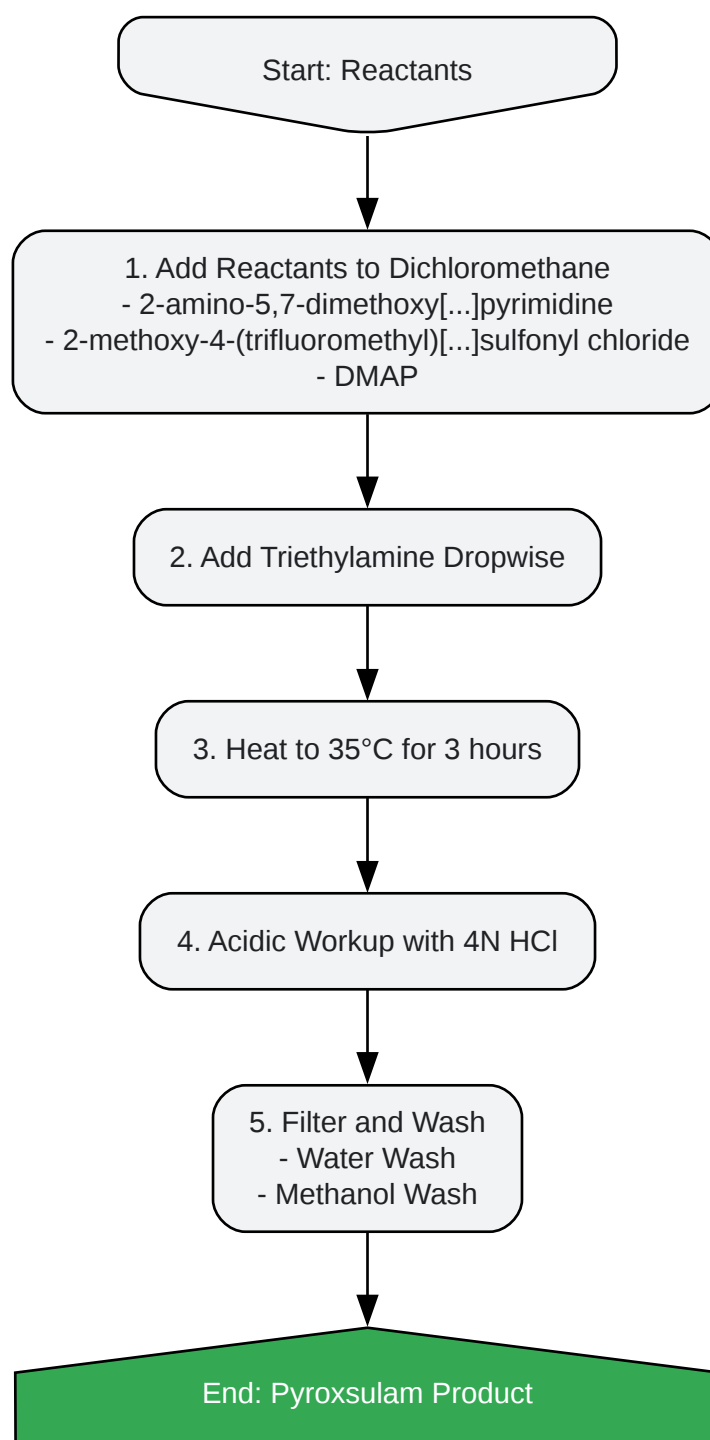
Materials:

- 2-amino-5,7-dimethoxy<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>triazolo[1,5-a]pyrimidine
- 2-methoxy-4-(trifluoromethyl)pyridine-3-sulfonyl chloride
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Triethylamine (Et<sub>3</sub>N)

- 4-dimethylaminopyridine (DMAP)
- 4N Hydrochloric acid (HCl)
- Methanol

Procedure:

- To 137g of dichloromethane, add 25.4g (0.13 mol) of 2-amino-5,7-dimethoxy[2][3][4]triazolo[1,5-a]pyrimidine and stir.
- Add 0.006g (0.05 mmol) of 4-dimethylaminopyridine and 27.5g (0.1 mol) of 2-methoxy-4-(trifluoromethyl)pyridine-3-sulfonyl chloride to the mixture.
- Stir the mixture for 30 minutes at room temperature.
- Slowly add 13.1g (0.13 mol) of triethylamine dropwise.
- Heat the reaction mixture to 35°C and maintain for 3 hours.
- After the reaction, add 60g of 4N HCl and stir at 25°C for 1 hour.
- Cool the mixture to 10°C and filter the resulting solid.
- Wash the solid with water, followed by a wash with methanol.
- Dry the purified solid to yield **pyroxsulam**.



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Caption: Workflow for the chemical synthesis of **pyroxsulam**.

## Residue Analysis in Soil and Water

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely used for the extraction of pesticide residues from various matrices, followed by instrumental analysis.[4]

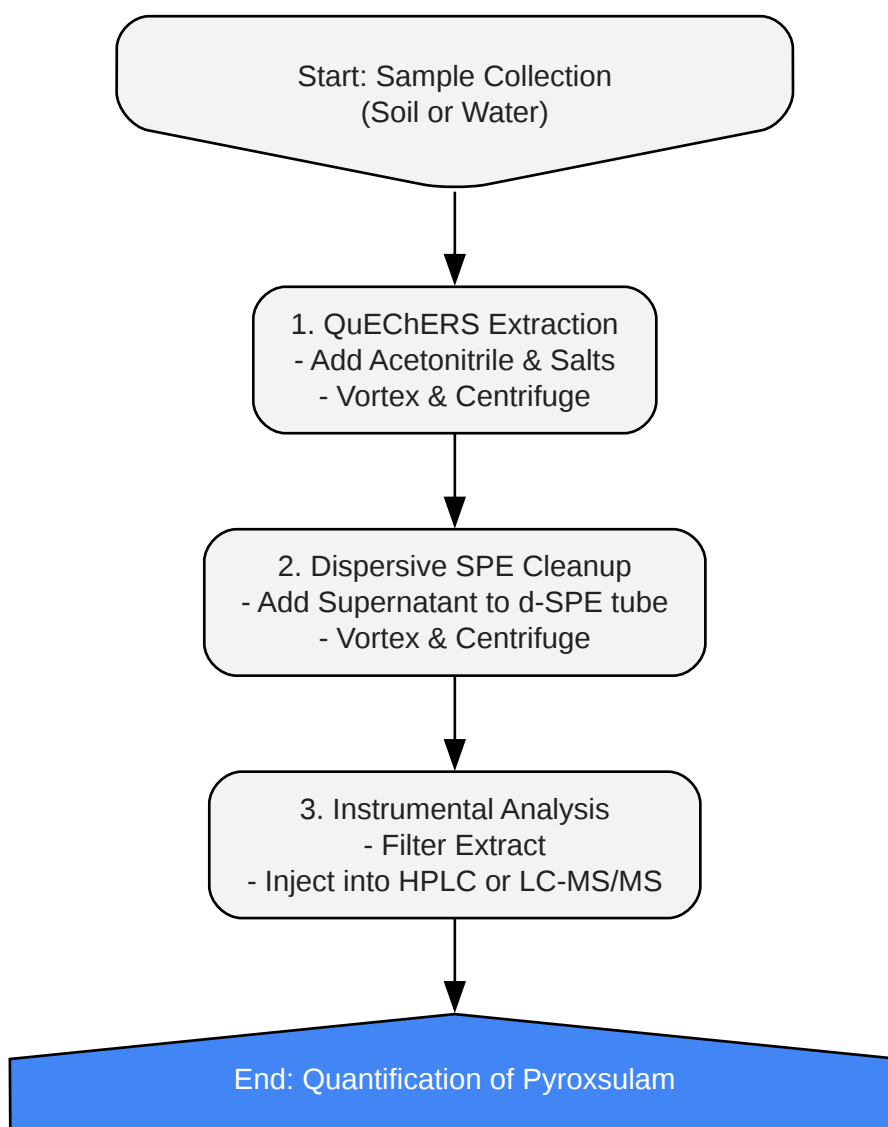
Materials:

- Acetonitrile (ACN)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- C18 sorbent
- Graphitized Carbon Black (GCB) - for samples with high pigment content
- Centrifuge and centrifuge tubes
- Vortex mixer
- HPLC-UV or LC-MS/MS system

Extraction and Cleanup Protocol (General):

- Extraction:
  - Weigh a 10-15 g homogenized sample (soil or water) into a 50 mL centrifuge tube.
  - Add an appropriate volume of water (for soil samples) and acetonitrile.
  - Add  $\text{MgSO}_4$  and NaCl, then vortex vigorously for 1 minute.
  - Centrifuge at high speed (e.g., 4000 rpm) for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a mixture of  $\text{MgSO}_4$ , PSA, and C18 (and GCB if needed).

- Vortex for 1 minute and then centrifuge.
- Analysis:
  - Filter the supernatant through a 0.22 or 0.45  $\mu\text{m}$  filter.
  - Analyze the final extract using HPLC-UV or LC-MS/MS for the quantification of **pyroxsulam**.<sup>[4]</sup>



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Caption: General workflow for **pyroxsulam** residue analysis using QuEChERS and chromatography.

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